

Personal protective equipment for handling 2-Bromoaniline

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Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

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Essential Safety and Handling Guide for 2-Bromoaniline

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **2-Bromoaniline** (CAS No: 615-36-1). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromoaniline is a hazardous chemical that is harmful if swallowed, toxic in contact with skin, and may cause damage to organs through prolonged or repeated exposure.^{[1][2][3]} It is also toxic to aquatic life with long-lasting effects.^{[1][2]} Strict adherence to PPE guidelines is mandatory.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[4][5]	Protects against splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or a chemical protective suit is required.[5][6]	Prevents direct skin contact, as the substance is toxic upon absorption.[7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1] If engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][7]	Protects against inhalation of dust or vapors, which can be toxic.[7]

Quantitative Data

The following table summarizes key quantitative data for **2-Bromoaniline**:

Property	Value
CAS Number	615-36-1
Molecular Formula	C ₆ H ₆ BrN
Molecular Weight	172.02 g/mol
Appearance	Red-brown solid[2]
Melting Point	29 - 31 °C / 84.2 - 87.8 °F[1]
Boiling Point	229 °C / 444.2 °F @ 760 mmHg[1]
Flash Point	> 110 °C / > 230 °F[1]
Density	1.52 g/mL at 25 °C[7]
log Pow (Partition Coefficient)	2.11[1][7]
UN Number	2811[1][7]
Hazard Class	6.1[1][7]
Packing Group	III[1][7]

Standard Operating Procedure for Handling 2-Bromoaniline

This protocol outlines the safe handling of **2-Bromoaniline** in a laboratory setting.

3.1. Engineering Controls

- Always handle **2-Bromoaniline** in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][4]

3.2. Pre-Handling Preparations

- Don all required PPE as specified in the table above.

- Inspect gloves for any signs of degradation or puncture before use.[5]
- Ensure all necessary equipment for the experiment and for potential spill cleanup is available.
- Confirm the chemical fume hood is functioning correctly.

3.3. Handling and Experimental Procedure

- Carefully weigh the required amount of **2-Bromoaniline** on a tared weigh boat inside the chemical fume hood to avoid dust formation.[5]
- Slowly add the **2-Bromoaniline** to the reaction vessel.
- Avoid direct contact with skin, eyes, and clothing.[4][5]
- Do not eat, drink, or smoke during the handling process.[1][3]
- Keep the container tightly closed when not in use.[5][7]

3.4. Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling.[1][5]
- Clean all equipment and the work area to remove any residual contamination.
- Remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[5]
- Store **2-Bromoaniline** in a cool, dry, and well-ventilated place, away from incompatible materials such as acids and strong oxidizing agents.[1][7]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4][5]

Disposal Plan

Disposal of **2-Bromoaniline** and its contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.[1][8]

- Waste Collection: Collect waste **2-Bromoaniline** and any contaminated materials (e.g., gloves, weigh boats, paper towels) in a designated, properly labeled, and sealed container. [8] The container must be compatible with the chemical.
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name "**2-Bromoaniline**".[8]
- Storage: Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible substances.[8]

- Disposal: Arrange for disposal through a licensed professional waste disposal service.^{[5][7]} Provide the service with a copy of the Safety Data Sheet. An alternative is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^{[5][7]}

Chemical Spill Workflow

The following diagram illustrates the logical workflow for responding to a **2-Bromoaniline** spill.



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Caption: Workflow for handling a **2-Bromoaniline** chemical spill.

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